

Developing Animal Models for Studying Tenatoprazole Efficacy: Application Notes and Protocols

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Compound of Interest

Compound Name: Tenatoprazole

Cat. No.: B1683002

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Introduction

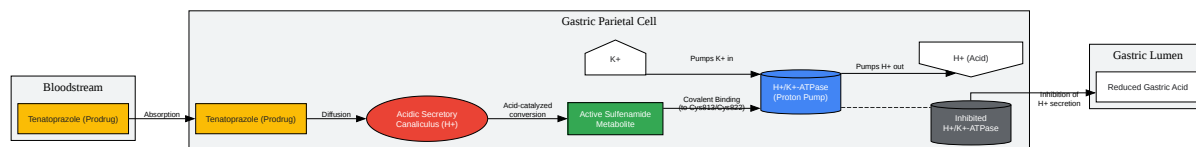
Tenatoprazole is a proton pump inhibitor (PPI) that suppresses gastric acid secretion by irreversibly inhibiting the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells.[1][2] It is a promising candidate for the treatment of acid-related disorders such as reflux esophagitis and peptic ulcers.[3] A key characteristic of **tenatoprazole** is its prolonged plasma half-life compared to other PPIs, which may translate to a longer duration of acid suppression.[1][2] Preclinical evaluation of **tenatoprazole**'s efficacy requires robust and well-characterized animal models that mimic human gastric acid-related pathologies.

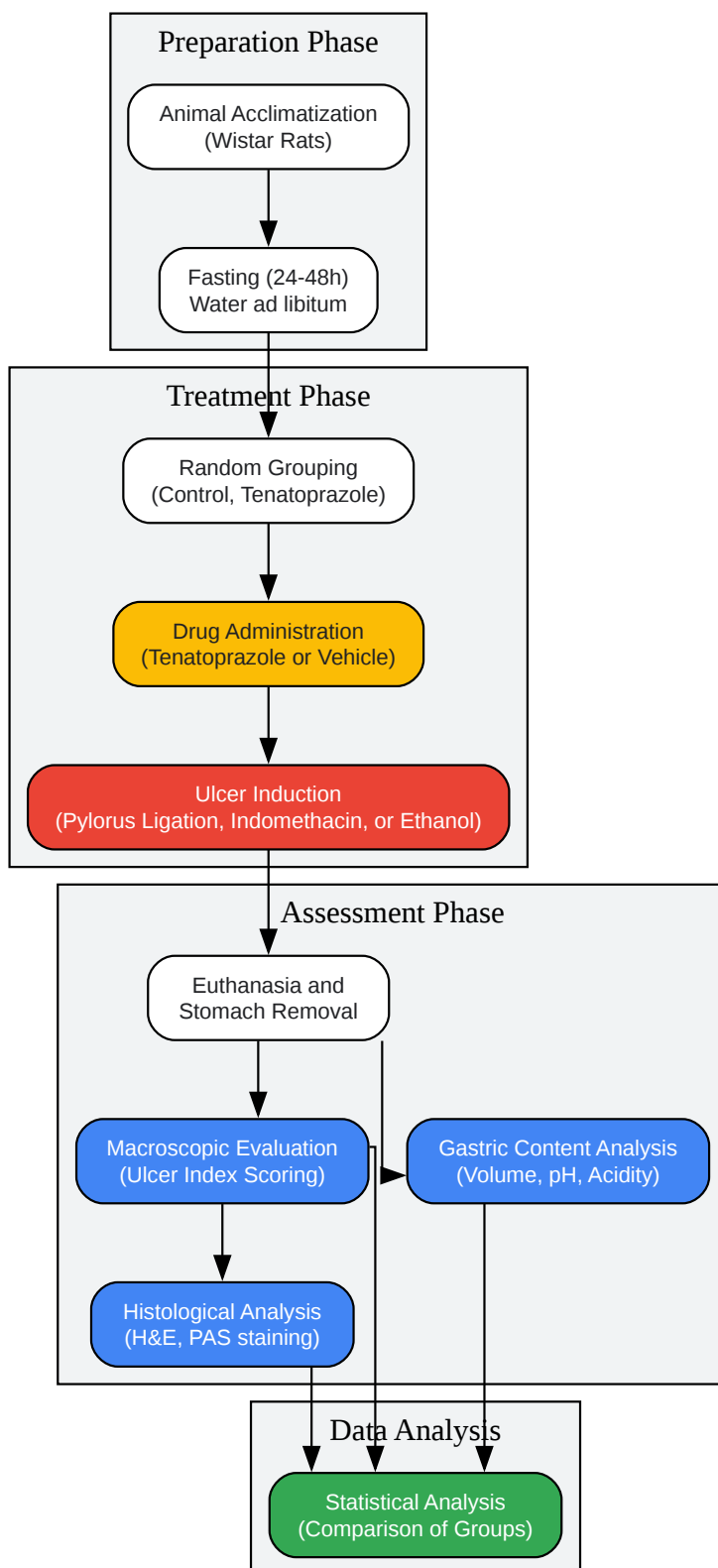
These application notes provide detailed protocols for developing and utilizing animal models to study the efficacy of **tenatoprazole**. The focus is on rodent models of gastric ulceration and hyperacidity, which are widely used in pharmacological screening.[4][5]

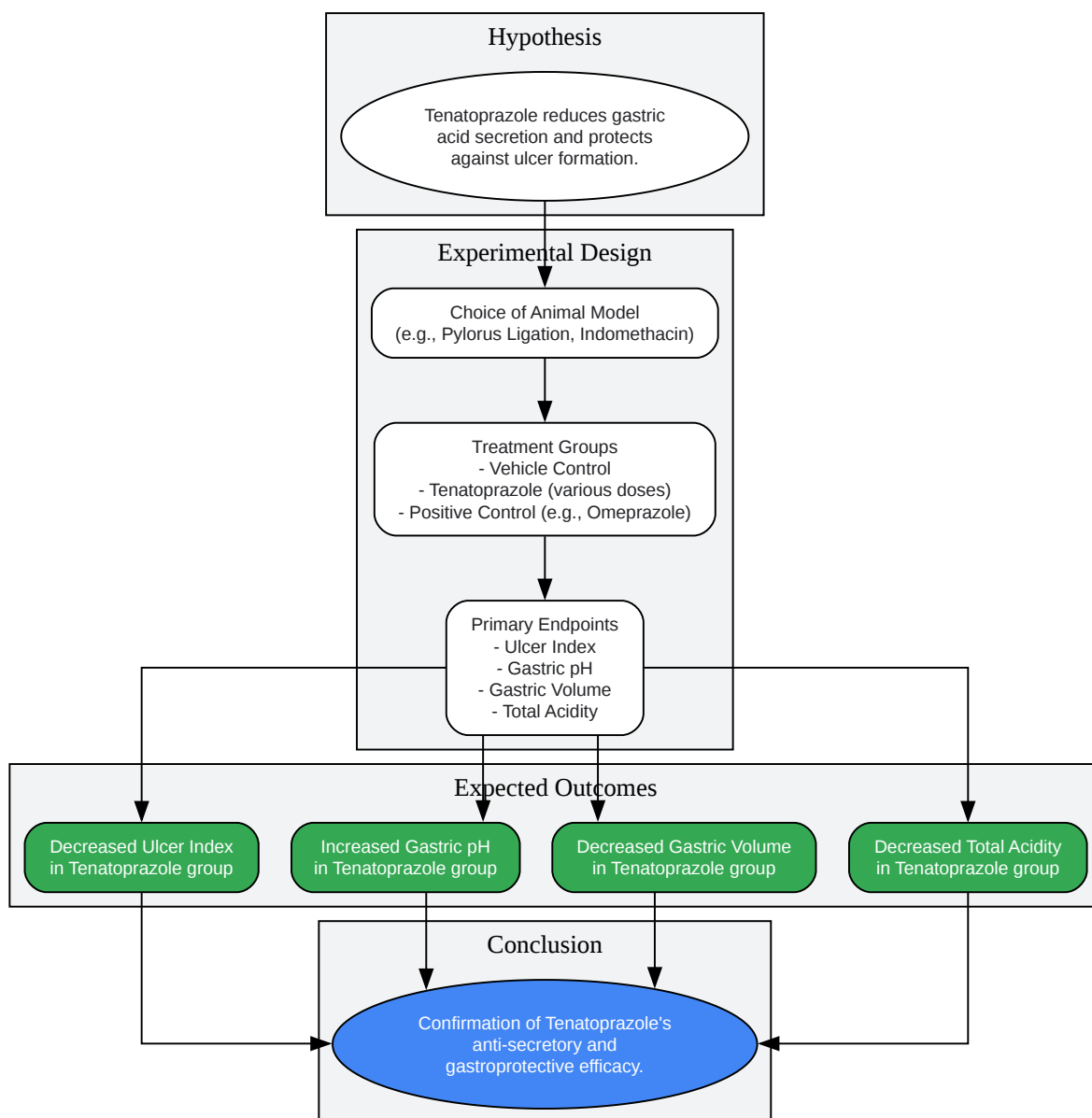
Mechanism of Action of Tenatoprazole

Tenatoprazole is a prodrug that, in the acidic environment of the parietal cell's secretory canaliculus, is converted to its active sulfenamide form.[2] This active metabolite then forms a covalent disulfide bond with cysteine residues on the luminal surface of the H⁺/K⁺-ATPase,

specifically at Cys813 and Cys822.^[2] This irreversible binding inactivates the proton pump, thereby inhibiting the final step of gastric acid secretion.^[1]







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References

- 1. Proton-pump inhibitor - Wikipedia [en.wikipedia.org]
- 2. Characterization of the inhibitory activity of tenatoprazole on the gastric H⁺,K⁺ -ATPase in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Tenatoprazole - Wikipedia [en.wikipedia.org]
- 4. notesonzoology.com [notesonzoology.com]
- 5. jddtonline.info [jddtonline.info]
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